

Physical properties of 3-Acetamido-2-methylphenyl Acetate (melting point, solubility)

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Compound of Interest

Compound Name: 3-Acetamido-2-methylphenyl

Acetate

Cat. No.: B1292072

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Technical Guide: Physical Properties of 3-Acetamido-2-methylphenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **3-Acetamido-2-methylphenyl Acetate**, specifically its melting point and solubility. This document is intended to serve as a foundational resource for laboratory professionals.

Core Physical Properties

3-Acetamido-2-methylphenyl Acetate is an off-white to pale yellow crystalline powder. The key physical characteristics of this compound are summarized in the table below.

Property	Value	Source(s)
Melting Point	114-117 °C	[1]
Solubility in Water	Slightly soluble	[1]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1]
Physical Form	Off-white to pale yellow powder; Fine crystalline powder	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1]
Molecular Weight	207.23 g/mol	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Acetamido-2-methylphenyl Acetate** are not readily available in the public domain. However, standard laboratory procedures for determining the melting point and solubility of organic crystalline solids are applicable. The following are generalized methodologies that can be adapted for this compound.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.

Methodology:

- Sample Preparation: A small amount of the dry, finely powdered **3-Acetamido-2-methylphenyl Acetate** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or an electronic temperature sensor.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.
- Purity Indication: A sharp melting range (typically ≤ 1 °C) is indicative of a pure compound. A broad melting range often suggests the presence of impurities.

Solubility Determination (Qualitative)

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. A qualitative assessment of solubility in various solvents is a fundamental characteristic of a compound.

Methodology:

- Solvent Selection: A range of solvents, including water and common organic solvents like ethanol and acetone, are selected for the test.
- Procedure: A small, measured amount of **3-Acetamido-2-methylphenyl Acetate** (e.g., 10 mg) is placed in a test tube.
- A small volume of the chosen solvent (e.g., 1 mL) is added to the test tube.
- The mixture is agitated or sonicated to facilitate dissolution.
- Observation: The solubility is determined by visual inspection. If the solid completely dissolves, it is deemed soluble. If it remains undissolved, it is insoluble. If some, but not all, of the solid dissolves, it is classified as slightly or partially soluble.
- Temperature: Solubility tests are typically conducted at room temperature unless otherwise specified.

Logical Workflow Diagram

As specific signaling pathways or complex experimental workflows involving **3-Acetamido-2-methylphenyl Acetate** are not documented in publicly available literature, the following diagram illustrates a general logical workflow for the synthesis and purification of a target organic compound, which would be applicable in the context of its preparation and characterization.



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Caption: General workflow for the synthesis and purification of an organic compound.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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